

Application Notes: Staining of Polyamide Fibers with Acid Green 12

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Compound of Interest

Compound Name: Acid Green 12

Cat. No.: B1593922

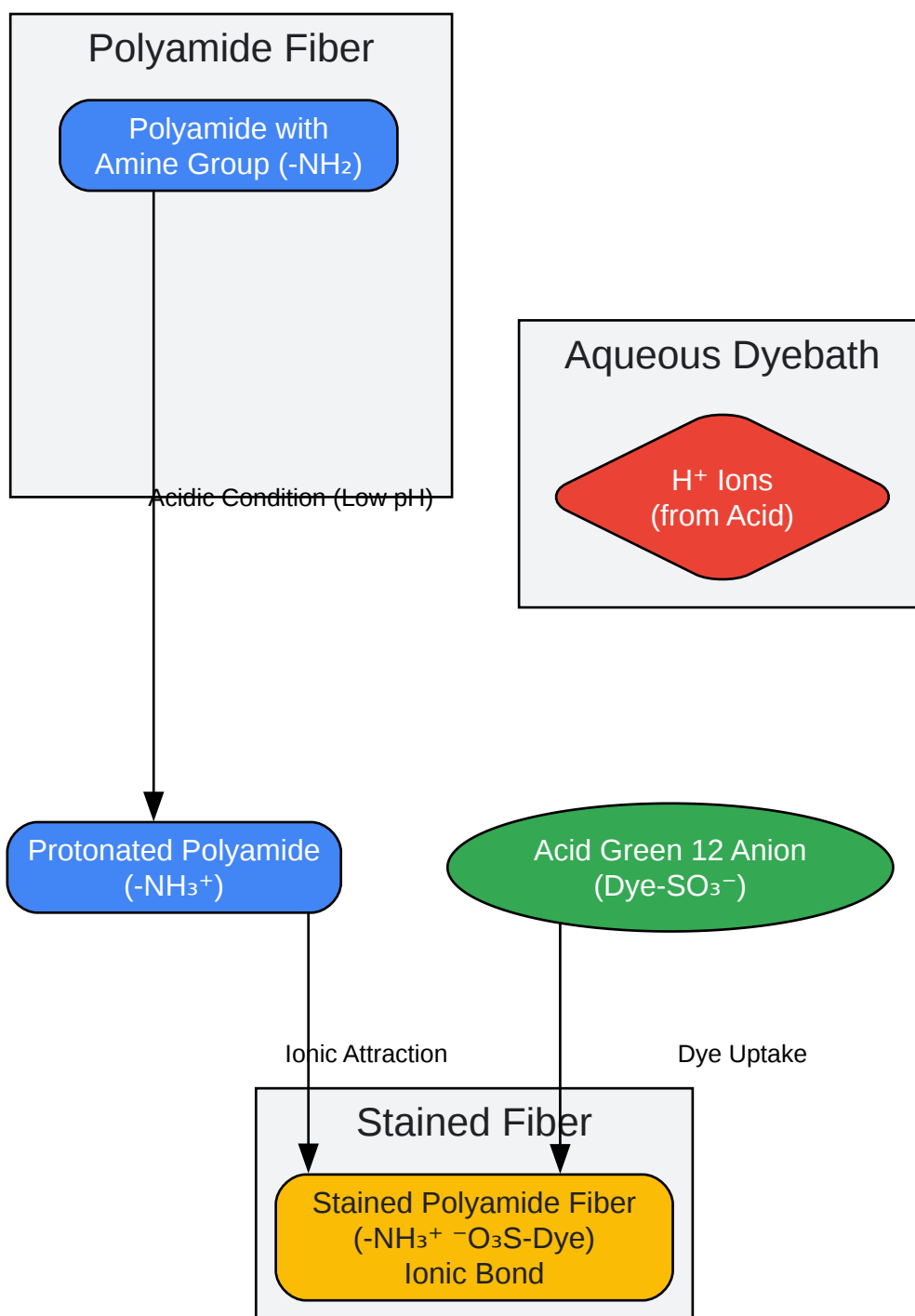
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Introduction

Acid Green 12 is an anionic, pre-metallized acid dye used for dyeing protein and polyamide fibers such as wool, silk, and nylon.[1] The staining mechanism relies on the formation of strong ionic bonds between the dye molecules and the fiber. Polyamide fibers, in an acidic medium, develop positive charges on their terminal amine groups (-NH_2). [2][3] These protonated sites (-NH_3^+) serve as anchors for the negatively charged sulfonate groups (-SO_3^-) of the acid dye.[4][5] This interaction is further stabilized by weaker forces like hydrogen bonds and Van der Waals forces. The dyeing process is critically influenced by factors such as pH, temperature, dye concentration, and the use of auxiliary chemicals, which control the rate of dye uptake and ensure a level, or uniform, coloration.

Mechanism of Staining

The fundamental principle of staining polyamide fibers with acid dyes involves an electrostatic attraction in an acidic environment. The amine end groups of the polyamide polymer are protonated, creating cationic sites that readily bind with the anionic dye molecules.



Mechanism of Acid Dye Staining on Polyamide Fiber

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Caption: Ionic interaction between protonated polyamide and anionic acid dye.

Quantitative Data & Material Properties

Table 1: Properties of C.I. Acid Green 12

Property	Description	Reference
C.I. Name	Acid Green 12	
CAS Number	10241-21-1	
Molecular Formula	C ₁₆ H ₁₁ N ₄ NaO ₆ S	
Molecular Weight	410.34 g/mol	
Appearance	Variegated dark green powder	
Solubility	Soluble in water and ethanol	
Application	Wool, Silk, Polyamide Fibers, Leather, Paper	

Table 2: Typical Laboratory Staining Recipe

This recipe is a general guideline. Optimal values may vary based on the specific polyamide substrate (e.g., Nylon 6 vs. Nylon 6,6) and desired shade depth.

Component	Concentration / Value	Purpose
Acid Green 12	0.1 - 4.0% (on weight of fiber)	Colorant
Acetic Acid (or Formic Acid)	To adjust pH to 4.0 - 5.0	Protonates fiber amine groups
Sodium Sulfate (Glauber's Salt)	5 - 10% (on weight of fiber)	Leveling agent; promotes even dye migration
Leveling Agent (Surfactant)	0.5 - 2.0 g/L	Retards initial dye uptake for uniform color
Liquor Ratio	20:1 to 50:1	Ratio of liquid volume to fiber weight
Starting Temperature	40 °C	Opens up fiber structure for dye diffusion
Final Temperature	95 - 100 °C	
Staining Time	30 - 60 minutes at final temperature	Allows for dye fixation

Table 3: Reported Fastness Properties of Acid Green 12

Fastness is graded on a scale, typically 1 (poor) to 5 (excellent) for color change and staining.

Fastness Test	ISO Standard	AATCC Standard	Reference
Light Fastness	5-6	5	
Soaping (Fading)	3-4	3	
Soaping (Staining)	4	3	
Perspiration (Fading)	4	4	
Perspiration (Staining)	2	1	
Seawater	3-4	3-4	

Experimental Protocol

This protocol details a standard laboratory procedure for staining polyamide (nylon) fibers.

1. Materials and Reagents

- Polyamide fiber/fabric sample
- C.I. **Acid Green 12** dye powder
- Glacial Acetic Acid or Formic Acid (85%)
- Sodium Sulfate (anhydrous)
- Non-ionic detergent
- Distilled or deionized water
- Laboratory beaker or stainless steel dye pot
- Heating plate with magnetic stirring
- Thermometer
- pH meter or pH indicator strips

2. Preparation of Dye Stock Solution

- Accurately weigh the required amount of **Acid Green 12** dye powder. For a 1% stock solution, dissolve 1.0 g of dye in 100 mL of distilled water.
- Create a smooth paste by adding a small amount of hot (approx. 80°C) water to the dye powder and mixing thoroughly.
- Gradually add the remaining volume of hot water while stirring until the dye is fully dissolved. This concentrated stock solution can be stored for future use.

3. Staining Procedure

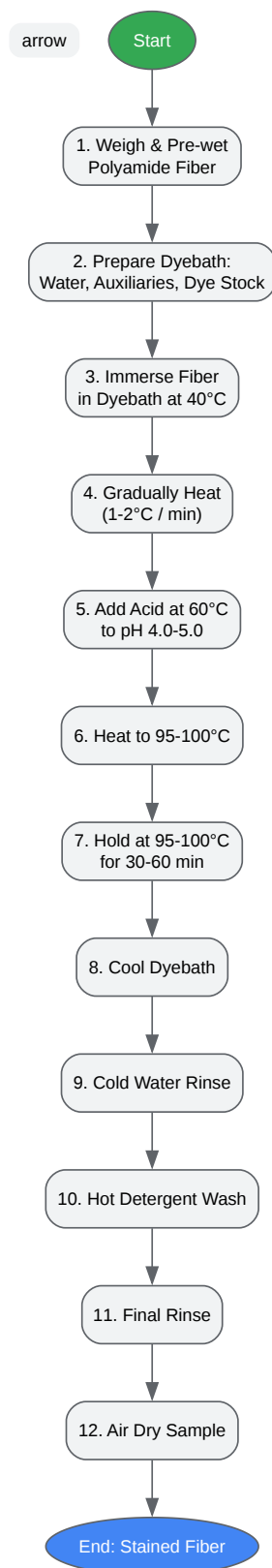
- Accurately weigh the dry polyamide fiber sample.

- Prepare the dyebath in a beaker with the required volume of distilled water to achieve the desired liquor ratio (e.g., for a 5-gram sample and a 40:1 ratio, use 200 mL of water).
- Add the calculated amount of Sodium Sulfate and any other leveling agents to the dyebath and stir until dissolved.
- Add the required volume of the **Acid Green 12** stock solution to the dyebath and mix well.
- Immerse the pre-wetted polyamide sample into the dyebath at a starting temperature of approximately 40°C.
- Begin heating the dyebath. Raise the temperature gradually at a rate of 1-2°C per minute. Controlling the heating rate, especially between 65°C and 85°C, is crucial for achieving a level dyeing.
- When the temperature reaches approximately 60°C, slowly add the required amount of acetic acid to lower the pH to the target range of 4.0-5.0. Do not pour the acid directly onto the fiber.
- Continue heating to 95-100°C and maintain this temperature for 30-60 minutes, stirring gently and periodically to ensure uniform staining.
- After the staining time is complete, turn off the heat and allow the dyebath to cool gradually before removing the sample.

4. Rinsing and Drying

- Rinse the stained sample under cold running water until the water runs clear, removing any unfixed dye.
- Perform a final wash with a solution of 1 g/L non-ionic detergent at 60-70°C for 10 minutes to improve wash fastness.
- Rinse the sample thoroughly with warm and then cold water.
- Squeeze out excess water and allow the fiber to air dry at room temperature.

Experimental Workflow



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